

# (3,4-Difluorophenyl)methanesulfonyl chloride safety data sheet (SDS)

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## Compound of Interest

Compound Name:	(3,4-Difluorophenyl)methanesulfonyl chloride
Cat. No.:	B573915

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An In-depth Technical Guide to the Safety Data for **(3,4-Difluorophenyl)methanesulfonyl chloride**

This technical guide provides a comprehensive overview of the safety data for **(3,4-Difluorophenyl)methanesulfonyl chloride**, catering to researchers, scientists, and professionals in drug development. The information is compiled from Safety Data Sheets (SDS) to ensure a high standard of accuracy and relevance.

## Chemical Identification

**(3,4-Difluorophenyl)methanesulfonyl chloride** is a chemical compound utilized in various research and development applications.[\[1\]](#)

Identifier	Value
Chemical Name	(3,4-Difluorophenyl)methanesulfonyl chloride
Synonyms	3,4-Difluorobenzylsulfonyl chloride <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	163295-73-6 <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClF <sub>2</sub> O <sub>2</sub> S <a href="#">[1]</a>
Molecular Weight	226.63 g/mol <a href="#">[1]</a>

# Hazard Identification and Classification

The compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to ensure safe handling.

## GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage. <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity (Oral)	4	H302: Harmful if swallowed. <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity (Dermal)	Not specified	H312: Harmful in contact with skin. <a href="#">[1]</a>
Acute Toxicity (Inhalation)	Not specified	H332: Harmful if inhaled. <a href="#">[1]</a>
Corrosive to Metals	1	H290: May be corrosive to metals. <a href="#">[2]</a>

Signal Word: Danger[\[3\]](#)

Precautionary Statements (selected)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. <a href="#">[1]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1][4]</a>
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. <a href="#">[1][4]</a>
P302+P352	IF ON SKIN: Wash with soap and water. <a href="#">[1]</a>
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[5]</a>
P310	Immediately call a POISON CENTER or doctor/physician. <a href="#">[1][3][5]</a>

## First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[5]</a>
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately. <a href="#">[6]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist. <a href="#">[5][6]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[5][7]</a>

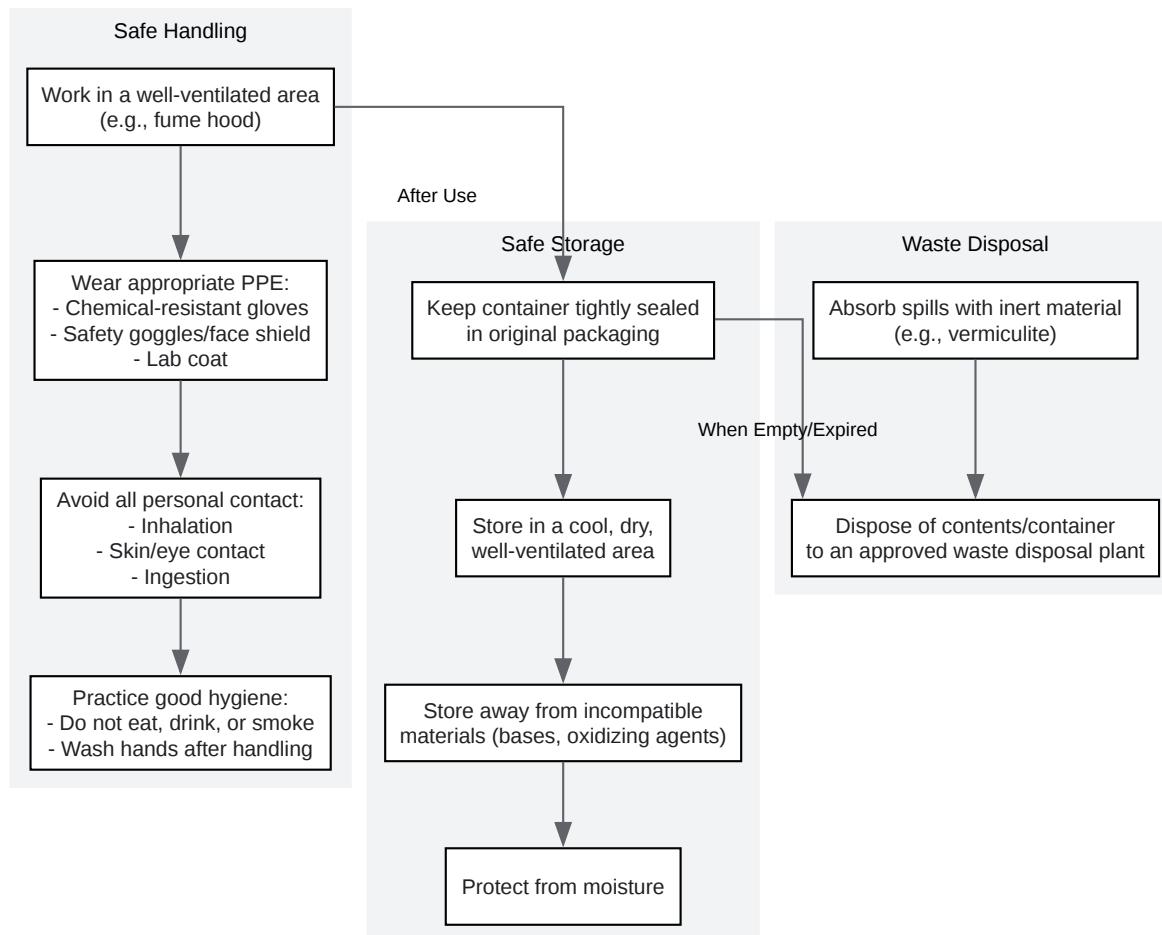
## Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. <a href="#">[5]</a>
Unsuitable Extinguishing Media	Do not use a full water jet. <a href="#">[3]</a> Contact with water can liberate toxic gas. <a href="#">[7]</a>
Specific Hazards	In case of fire, toxic fumes may form, including carbon oxides, sulfur oxides, hydrogen chloride, and hydrogen fluoride. <a href="#">[7]</a> <a href="#">[8]</a>
Protective Equipment	Wear a self-contained breathing apparatus for firefighting if necessary. <a href="#">[3]</a> <a href="#">[5]</a>

## Handling, Storage, and Disposal

Proper handling, storage, and disposal procedures are essential to minimize risks.

### Safe Handling and Storage Workflow

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Caption: Workflow for safe handling, storage, and disposal.

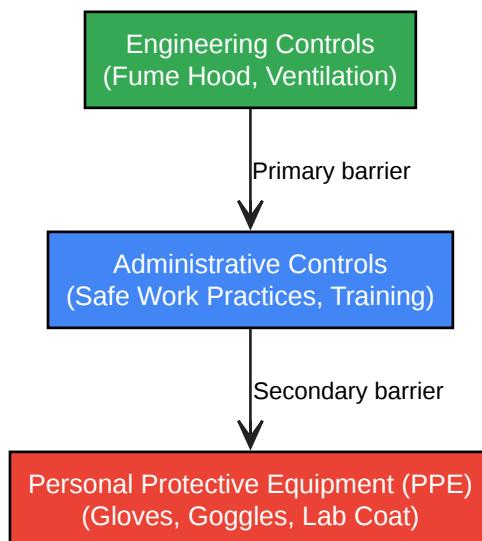
### Storage Recommendations

Parameter	Guideline
Container	Store in original, tightly closed, corrosion-resistant containers.[4][9]
Atmosphere	Store under an inert gas. The compound is moisture-sensitive.[3][4]
Temperature	Store in a cool, dry place. Recommended storage temperatures can range from 2-8°C to as low as -18°C.[3][4]
Incompatibilities	Avoid contact with water, strong oxidizing agents, strong bases, and alcohols.[7][8]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for safety.

### Hierarchy of Controls



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Caption: Hierarchy of controls for managing exposure risk.

### Personal Protective Equipment (PPE) Specifications

Protection Type	Specification
Eye/Face	Safety glasses with side-shields (EN 166) or a full-face shield.[3][5]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene) inspected before use.[5][9]
Skin/Body	Protective clothing or a complete suit protecting against chemicals.[5]
Respiratory	For higher-level exposures, use a respirator such as type ABEK (EN 14387).[3]

## Physical and Chemical Properties

Limited public data is available for the specific physical properties of this compound. However, related compounds are typically solids or liquids at room temperature. For instance, the related compound 2,4-Difluorobenzylsulphonyl chloride has a melting point of 40-41°C.

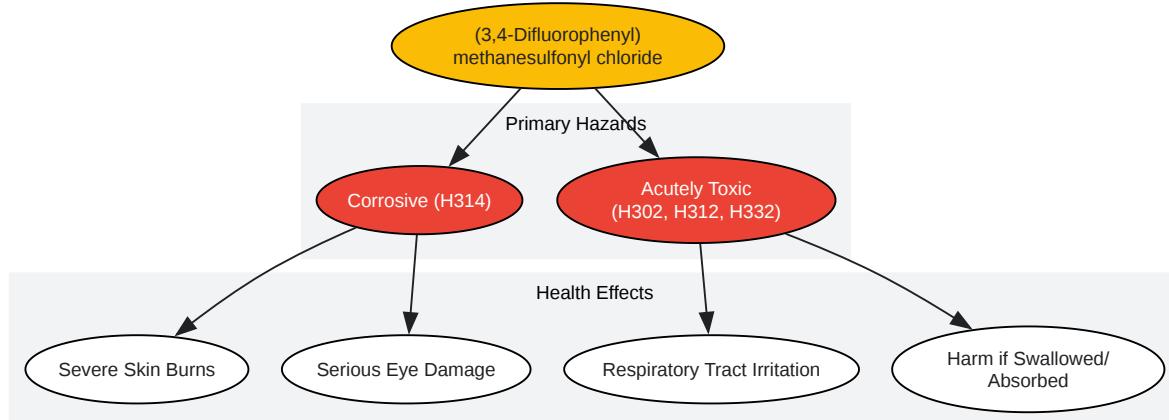
## Stability and Reactivity

Aspect	Description
Reactivity	Reacts with water, steam, and alkali.[10] May be corrosive to metals.[2]
Chemical Stability	Stable under recommended storage conditions. [7] It is sensitive to moisture.[4][7]
Conditions to Avoid	Exposure to moist air or water.[7]
Incompatible Materials	Strong oxidizing agents, strong bases, alcohols, and amines.[7][8]
Hazardous Decomposition	When heated or in contact with water, it may produce toxic fumes of hydrogen chloride, hydrogen fluoride, and sulfur oxides.[7][8]

## Toxicological Information

This substance is harmful if swallowed, inhaled, or in contact with skin, and causes severe skin and eye damage.[\[1\]](#)

#### Logical Relationship of Hazards and Health Effects



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Caption: Relationship between chemical hazards and health effects.

## Experimental Protocols

Detailed experimental protocols for this specific substance are not publicly available in the provided SDS. Safety data, such as toxicity, are typically determined using standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity: Generally determined by OECD Test Guideline 423.
- Skin Corrosion/Irritation: Assessed using methods like OECD Test Guideline 431 (In Vitro Skin Corrosion) or 439 (In Vitro Skin Irritation).
- Serious Eye Damage/Irritation: Evaluated through protocols like OECD Test Guideline 437 (Bovine Corneal Opacity and Permeability Test).

These standardized methods ensure that data is reproducible and comparable across different substances and laboratories.

## Ecological Information

There is no specific data available regarding the ecological effects of **(3,4-Difluorophenyl)methanesulfonyl chloride**.<sup>[11]</sup> It is advised to prevent the substance from entering drains or the environment.<sup>[5]</sup>

## Transport Information

This material is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID/IMDG/I ATA	UN3261 <sup>[5]</sup>	CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S. <sup>[2]</sup>	8 <sup>[5]</sup>	II <sup>[5]</sup>

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## References

- 1. (3,4-Difluorophenyl)methanesulfonyl chloride - High purity | EN [georganics.sk]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. keyorganics.net [keyorganics.net]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. merckmillipore.com [merckmillipore.com]

- 7. fishersci.co.uk [fishersci.co.uk]
- 8. synquestlabs.com [synquestlabs.com]
- 9. Safe Handling and Storage of Methanesulfonyl Chloride (MsCl): Best Practices – HorizonChemical [horizonchemical.com]
- 10. METHANESULFONYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. echemi.com [echemi.com]
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